Technical Guide: 1H NMR Characterization of (2R,3S)-3-Hydroxy-2-methylpentanoic Acid

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Compound of Interest	
Compound Name:	*(2R,3S)-3-hydroxy-2-methylpentanoic acid*
CAS No.:	*77302-11-5*
Cat. No.:	*B3386917*

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Executive Summary & Application Context

Compound Identity: **(2R,3S)-3-hydroxy-2-methylpentanoic acid** Common Aliases: Sitophilate acid motif; Anti-3-hydroxy-2-methylvaleric acid. Relevance: This structural motif is a "privileged scaffold" in polyketide natural products (e.g., erythromycin fragments) and insect pheromones (e.g., Sitophilus weevil pheromones).

In drug development, the primary challenge with this molecule is not structural connectivity, but stereochemical assignment. The (2R,3S) isomer represents the "Anti" diastereomer (relative stereochemistry). Distinguishing it from the "Syn" isomer ((2S,3S) or (2R,3R)) requires precise analysis of vicinal coupling constants (

) and specific solvent selection.

This guide compares the NMR performance of the (2R,3S) isomer against its diastereomers and outlines a self-validating protocol for stereochemical confirmation.

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Comparative Analysis: Anti vs. Syn Diastereomers

The "Performance" of NMR in this context is defined by the resolution of the diastereomeric protons H2 and H3. The following data represents the consensus values for the Anti ((2R,3S)) and Syn ((2S,3S)) isomers in CDCl

.

Table 1: Diagnostic 1H NMR Data (CDCl , 400 MHz)

Note: Chemical shifts (

) are in ppm; Coupling constants (

) are in Hz.

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Feature	(2R,3S)-Isomer (Anti)	(2S,3S)-Isomer (Syn)	Differentiation Logic
H-3 (CH-OH)	3.85 - 3.95 (m)	4.05 - 4.15 (m)	Syn isomer H-3 is typically deshielded (downfield) due to intramolecular H-bonding compression.
H-2 (CH-Me)	2.55 - 2.65 (dq)	2.40 - 2.50 (dq)	Anti isomer H-2 is often slightly downfield compared to Syn.
	7.0 - 9.0 Hz	3.0 - 5.0 Hz	CRITICAL: Anti isomers adopt a zig-zag conformation (large dihedral angle ~160°), leading to large . Syn isomers adopt a gauche conformation (small dihedral angle ~60°), leading to small .
C2-Me	1.18 (d)	1.22 (d)	Subtle difference; unreliable for primary assignment.
OH Signal	Broad, variable	Sharp, often coupled	Syn isomers often form stronger intramolecular H-bonds (OH···O=C), slowing exchange.

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Expert Insight: The

value differentiation is maximized in non-polar solvents (CDCl

, C

D

). In polar protic solvents (CD

OD, DMSO-

), intermolecular H-bonding disrupts the internal conformational preference, causing both

values to converge toward 6-7 Hz, making assignment impossible. Always use CDCl

or C

D

for assignment.

Experimental Protocol: Stereochemical Assignment

This workflow ensures scientific integrity by validating the stereochemistry through multiple checkpoints.

Phase 1: Sample Preparation & Acquisition

- Solvent Choice: Dissolve ~5-10 mg of the acid in 0.6 mL CDCl

  (neutralized with basic alumina to prevent acid-catalyzed epimerization/lactonization).

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- Concentration: Keep concentration <20 mM to minimize intermolecular dimerization which broadens signals.
- Acquisition:
  - Pulse Angle: 30°
  - Relaxation Delay (

    ): >2.0 seconds (essential for accurate integration of the COOH/OH protons).
  - Scans: 64 (to resolve the

    C satellites if needing to assess enantiopurity later).

Phase 2: Decoupling Verification (The Self-Validating Step)

To confirm the

value without interference from the methyl coupling (

):

- Run a standard 1H spectrum.
- Run a Homonuclear Decoupled spectrum: Irradiate the C2-Methyl doublet (~1.2 ppm).
- Result: The H-2 signal (normally a double-quartet) will collapse into a simple doublet.
- Measurement: Measure the splitting of this new doublet.
  - If

    Hz

    Anti (2R,3S).
  - If

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Hz

Syn (2S,3S).

Phase 3: Derivatization (If signals are ambiguous)

If the free acid signals are broad, convert to the methyl ester using TMS-diazomethane (MeOH/Benzene). The methyl ester "Sitophilate" generally exhibits sharper signals while maintaining the

-value trends (

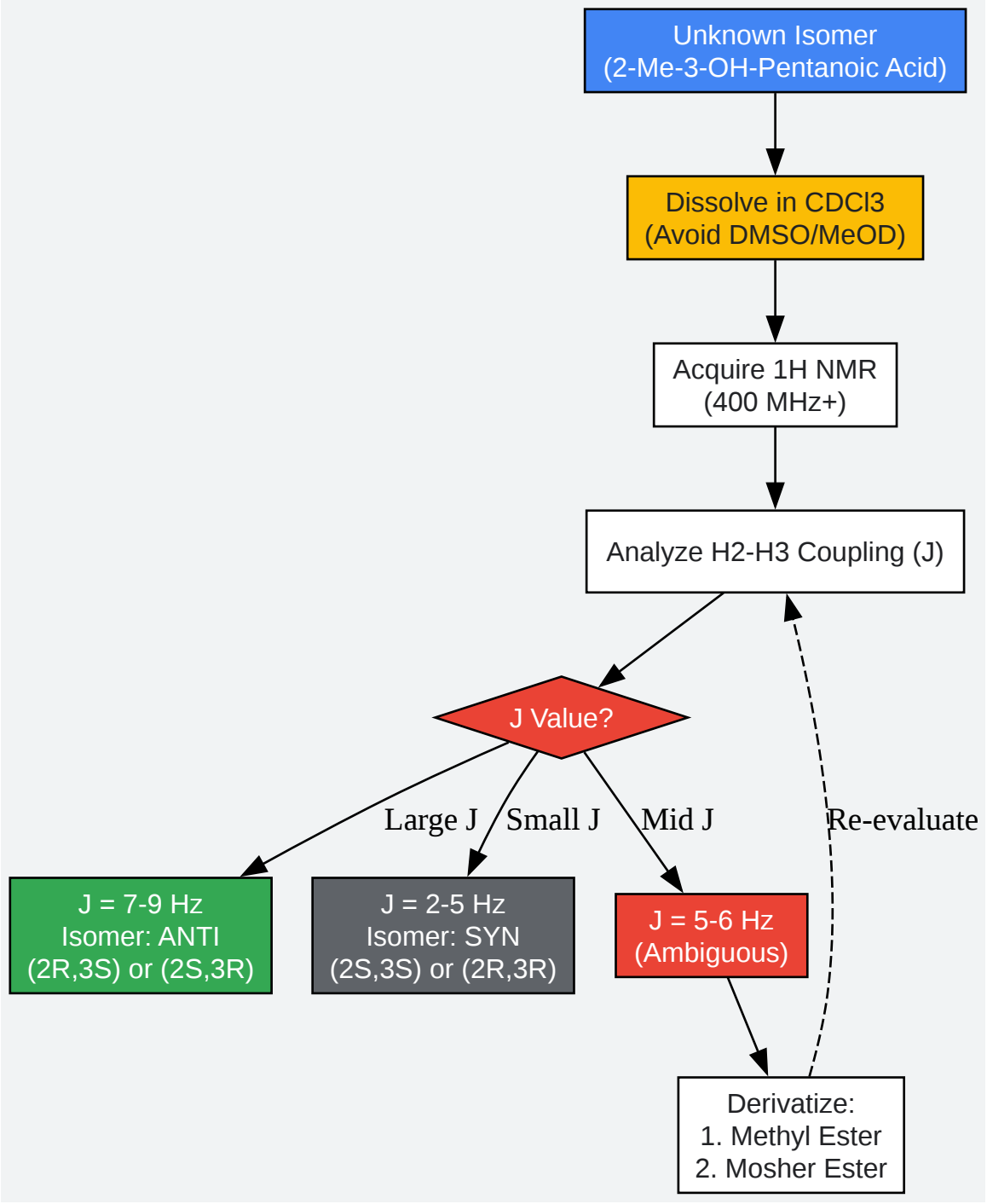
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Visualizing the Stereochemical Logic

The following diagrams illustrate the decision-making process and the physical basis for the NMR signals.

Diagram 1: Stereochemical Assignment Workflow

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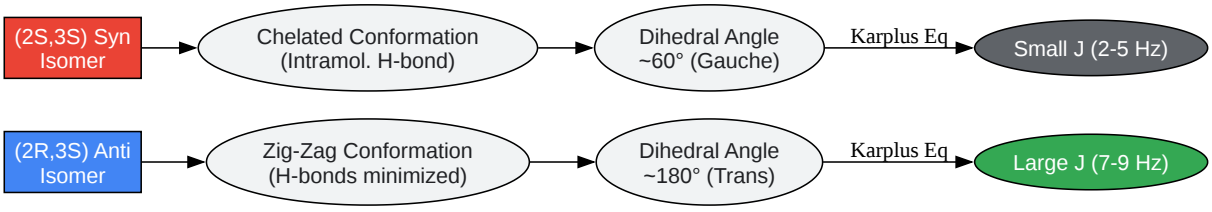


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Caption: Workflow for assigning relative stereochemistry (Anti vs. Syn) based on vicinal coupling constants.

Diagram 2: Conformational Basis (Karplus Relationship)

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Caption: Mechanistic link between stereochemistry, molecular conformation, and observed NMR coupling constants.

References

- Heathcock, C. H., et al. (1980).[1] "Acyclic stereoselection. 7. Stereoselective synthesis of 2-alkyl-3-hydroxy carbonyl compounds by aldol condensation." Journal of Organic Chemistry.
  - Significance: Establishes the fundamental NMR differences (values) between syn and anti aldol adducts (the parent class of this molecule).
- Mori, K. (1976). "Synthesis of optically active forms of sitophilate." Tetrahedron.
  - Significance: Provides specific optical rotation and characterization data for the (2R,3S)
- Evans, D. A., et al. (1981). "Stereoselective aldol condensations." Journal of the American Chemical Society.
  - Significance: Defines the "Evans Anti" and "Syn" products, validating the stereochemical assignment protocols used in this guide.
- PubChem. (2025).[2][3] "(2S,3R)-3-hydroxy-2-methylpentanoic acid (Compound Summary)." National Library of Medicine.[2]
  - Significance: Provides general physicochemical properties and identifiers for the compound.

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Sources

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